

Gpx4-IN-4 (CAS: 2920221-53-8): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Gpx4-IN-4

Cat. No.: B12388179

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Abstract

Gpx4-IN-4 is a potent, covalent inhibitor of Glutathione Peroxidase 4 (GPX4), a key enzyme in the regulation of ferroptosis, an iron-dependent form of programmed cell death. By targeting GPX4, **Gpx4-IN-4** induces the accumulation of lipid peroxides, leading to oxidative stress and ultimately, cell death. This technical guide provides an in-depth overview of **Gpx4-IN-4**, including its physicochemical properties, mechanism of action, and preclinical data. Detailed experimental protocols and visualizations of the GPX4 signaling pathway are provided to support further research and drug development efforts in the field of ferroptosis-targeting cancer therapies.

Introduction

Glutathione Peroxidase 4 (GPX4) is a selenium-containing enzyme that plays a critical role in protecting cells from oxidative damage by reducing lipid hydroperoxides to their corresponding alcohols.[1][2] This function is particularly crucial in preventing ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.[2] In recent years, the induction of ferroptosis has emerged as a promising therapeutic strategy for cancer, as many tumor cells, especially those resistant to conventional therapies, exhibit a heightened dependence on GPX4 for survival.

Gpx4-IN-4 (also referred to as Compound 24 in some literature) is a small molecule inhibitor designed to covalently bind to and inactivate GPX4.^{[3][4]} Its ability to potently and selectively inhibit GPX4 makes it a valuable tool for studying the mechanisms of ferroptosis and a potential starting point for the development of novel anticancer agents.

Physicochemical Properties

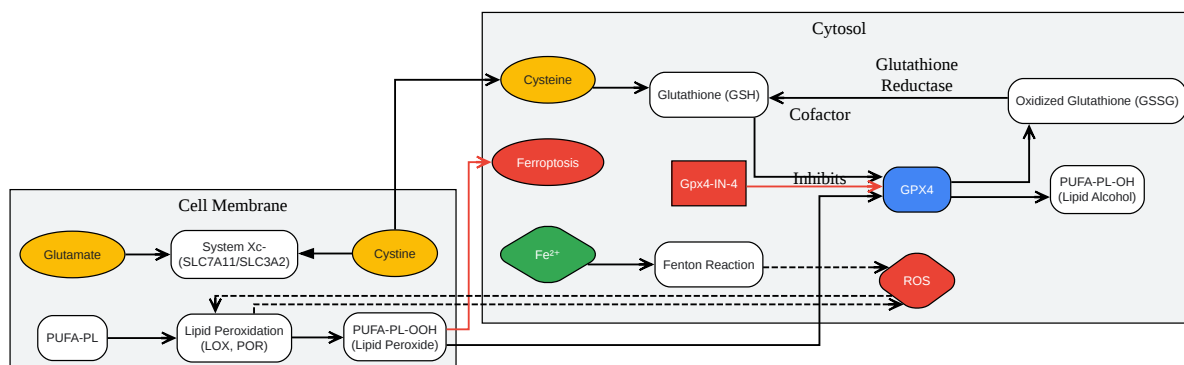
A summary of the key physicochemical properties of **Gpx4-IN-4** is presented in Table 1.

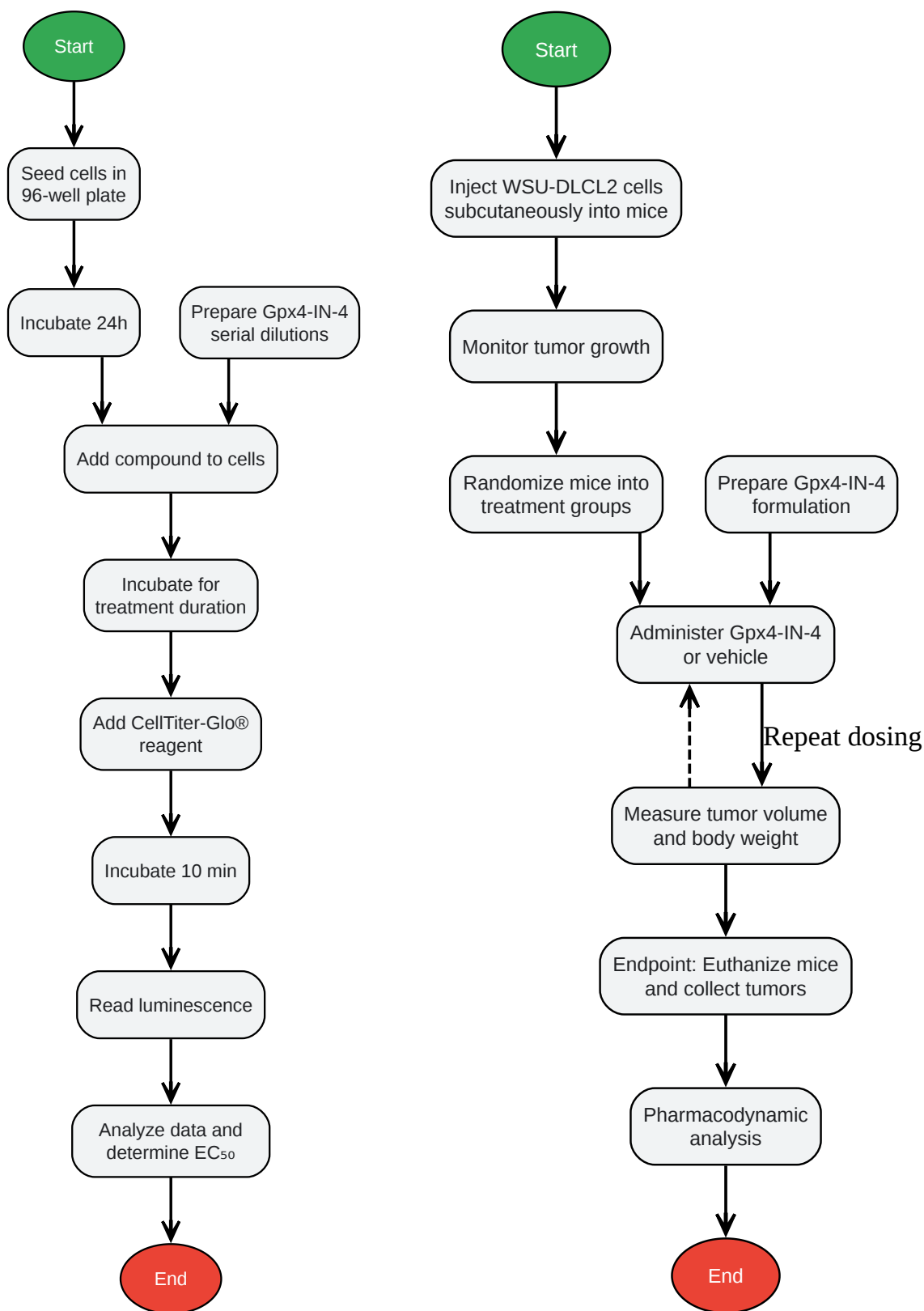
Property	Value	Reference
CAS Number	2920221-53-8	^{[3][4]}
Molecular Formula	C ₂₂ H ₂₁ ClN ₂ O ₅ S	^[3]
Molecular Weight	460.93 g/mol	^[3]

Mechanism of Action

Gpx4-IN-4 functions as a potent inhibitor of GPX4.^{[3][4]} By covalently modifying the active site of the GPX4 enzyme, it blocks its ability to reduce lipid hydroperoxides. This inhibition leads to an accumulation of reactive oxygen species (ROS) derived from lipids, a key initiating event in ferroptosis. The subsequent cascade of oxidative damage to cellular membranes ultimately results in cell death.

The central role of GPX4 in preventing ferroptosis is illustrated in the signaling pathway diagram below.





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References

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